

Spectroscopic Characterization of 2-Amino- α -bromoacetophenone: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-2'-bromoacetophenone

CAS No.: 58585-01-6

Cat. No.: B1601957

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Introduction

In the landscape of pharmaceutical research and synthetic chemistry, the unambiguous structural elucidation of novel and existing molecules is a cornerstone of progress. 2-Amino- α -bromoacetophenone, systematically named 1-(2-aminophenyl)-2-bromoethanone (CAS 58585-01-6), is a bifunctional molecule of significant interest.^[1] Its structure, incorporating a reactive α -bromoketone and a nucleophilic aminophenyl moiety, makes it a versatile precursor for the synthesis of various heterocyclic compounds, including potential pharmaceutical agents.

This technical guide provides an in-depth analysis of the expected spectroscopic data for 2-Amino- α -bromoacetophenone. While a comprehensive public database of its experimental spectra is not readily available, this document will leverage established spectroscopic principles and data from structurally related analogues to predict and interpret its characteristic spectral features. This approach, rooted in first principles, offers researchers and drug development professionals a robust framework for the identification and characterization of this compound.

The following sections will delve into the predicted Infrared (IR), Nuclear Magnetic Resonance (^1H and ^{13}C NMR), and Mass Spectrometry (MS) data. Each section will begin with the

fundamental principles of the technique and a standardized experimental protocol, followed by a detailed interpretation of the predicted spectral data, explaining the causal relationships between the molecular structure and the observed signals.

Molecular Structure and Spectroscopic Implications

The structure of 2-Amino- α -bromoacetophenone features an acetophenone core with an amino group at the ortho position of the phenyl ring and a bromine atom on the α -carbon of the acetyl group. Each of these functional groups imparts distinct and predictable characteristics to its spectroscopic signature.

- **The Aminophenyl Group:** The primary amine (-NH_2) will exhibit characteristic N-H stretching vibrations in the IR spectrum. In NMR, the amine protons will appear as a broad singlet, and the amino group will exert a significant electron-donating effect on the aromatic ring, influencing the chemical shifts of the aromatic protons and carbons.
- **The α -Bromoketone:** The carbonyl group (C=O) will show a strong absorption in the IR spectrum. The adjacent bromine atom will influence the position of this absorption and will have a notable deshielding effect on the α -carbon and its attached protons in the NMR spectra. The bromine atom's isotopic pattern (^{79}Br and ^{81}Br) will be a key identifier in the mass spectrum.

Caption: Molecular structure of 2-Amino- α -bromoacetophenone.

Infrared (IR) Spectroscopy

Core Principle: IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds (stretching, bending). The frequency of the absorbed radiation is characteristic of the type of bond and its environment, making it an excellent tool for identifying functional groups.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent such as isopropanol and allowing it to dry completely.

- **Background Spectrum:** Record a background spectrum of the empty ATR setup. This will be automatically subtracted from the sample spectrum to remove interferences from atmospheric CO₂ and water vapor.
- **Sample Application:** Place a small amount of the solid 2-Amino- α -bromoacetophenone powder onto the ATR crystal.
- **Pressure Application:** Use the instrument's pressure arm to press the sample firmly and evenly against the crystal, ensuring good contact.
- **Data Acquisition:** Acquire the spectrum, typically by co-adding 16 or 32 scans over a range of 4000-400 cm⁻¹ with a resolution of 4 cm⁻¹.
- **Data Processing:** The resulting transmittance or absorbance spectrum is then analyzed for characteristic absorption bands.

Predicted IR Spectrum and Interpretation

The IR spectrum of 2-Amino- α -bromoacetophenone is predicted to display several characteristic absorption bands that confirm the presence of its key functional groups.

Predicted Frequency (cm ⁻¹)	Vibration Type	Functional Group	Rationale and Interpretation
3450 - 3300 (two bands)	N-H Stretch	Primary Amine (-NH ₂)	Primary amines typically show two distinct bands in this region corresponding to the symmetric and asymmetric stretching vibrations of the N-H bonds.
3100 - 3000	C-H Stretch	Aromatic Ring	These absorptions are characteristic of C-H bonds on the benzene ring.
~1680	C=O Stretch	α-Bromoketone	The carbonyl stretch of a standard acetophenone is around 1685 cm ⁻¹ . The ortho-amino group's electron-donating effect can lower this frequency, while the electron-withdrawing α-bromo substituent tends to increase it. The net effect is predicted to be a slight lowering or minimal change from a simple acetophenone.
1620 - 1580	N-H Bend & C=C Stretch	Amine & Aromatic Ring	The bending vibration of the N-H bonds often overlaps with the C=C stretching

vibrations of the aromatic ring in this region.

1500 - 1400

C=C Stretch

Aromatic Ring

These bands are characteristic of the benzene ring skeleton.

750 - 700

C-H Bend

Aromatic Ring (ortho)

The out-of-plane bending of C-H bonds in an ortho-disubstituted benzene ring typically appears in this region.

650 - 550

C-Br Stretch

Alkyl Bromide

This absorption is characteristic of the carbon-bromine bond.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Core Principle: NMR spectroscopy exploits the magnetic properties of atomic nuclei. When placed in a strong magnetic field, nuclei like ^1H and ^{13}C can absorb radiofrequency energy at specific frequencies. These frequencies (chemical shifts) are highly sensitive to the local electronic environment, providing detailed information about the molecular structure and connectivity of atoms.

Experimental Protocol: ^1H and ^{13}C NMR

- **Sample Preparation:** Dissolve approximately 5-10 mg of 2-Amino- α -bromoacetophenone in about 0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- **Instrument Setup:** Place the NMR tube in the spectrometer. The instrument is tuned and the magnetic field is "shimmed" to ensure homogeneity.

- **^1H NMR Acquisition:** A standard ^1H NMR experiment is run. Typical parameters include a spectral width of ~ 16 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds. 8 to 16 scans are usually sufficient.
- **^{13}C NMR Acquisition:** A proton-decoupled ^{13}C NMR spectrum is acquired. This requires more scans (e.g., 128 or more) due to the lower natural abundance of ^{13}C . A wider spectral width (~ 240 ppm) is used.
- **Data Processing:** The raw data (Free Induction Decay, FID) is Fourier transformed, phased, and baseline-corrected to produce the final spectrum.

Predicted ^1H NMR Spectrum and Interpretation (400 MHz, CDCl_3)

The ^1H NMR spectrum will provide information on the number of different types of protons, their electronic environments, and their neighboring protons.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Proton Assignment	Rationale and Interpretation
~7.7	Doublet of doublets	1H	H-6'	This proton is ortho to the electron-withdrawing carbonyl group, causing a downfield shift. It will be coupled to H-5' and H-4'.
~7.3	Triplet of doublets	1H	H-4'	This proton is meta to the carbonyl and meta to the amino group. It will be coupled to H-3', H-5', and H-6'.
~6.7	Doublet	1H	H-3'	This proton is ortho to the electron-donating amino group, resulting in a significant upfield (shielded) shift. It will be coupled to H-4'.
~6.6	Triplet	1H	H-5'	This proton is para to the amino group and meta to the carbonyl, leading to an upfield

shift. It will be coupled to H-4' and H-6'.

~4.5

Singlet

2H

-CH₂Br

The protons on the α -carbon are adjacent to both the electron-withdrawing carbonyl group and the bromine atom, leading to a significant downfield shift.^[2]
^[3]

~4.0 (broad)

Singlet

2H

-NH₂

The protons of the primary amine typically appear as a broad singlet that can exchange with trace amounts of D₂O. Its chemical shift can be variable.

Predicted ¹³C NMR Spectrum and Interpretation (100 MHz, CDCl₃)

The ¹³C NMR spectrum will show a single peak for each unique carbon atom in the molecule.

Predicted Chemical Shift (δ , ppm)	Carbon Assignment	Rationale and Interpretation
~192	C=O	The carbonyl carbon is significantly deshielded and appears far downfield.
~150	C-2' (C-NH ₂)	The carbon directly attached to the electron-donating amino group is shielded compared to a standard benzene ring but deshielded relative to other ring carbons due to the substituent effect.
~134	C-4'	Aromatic CH.
~130	C-6'	Aromatic CH, deshielded by the adjacent carbonyl group.
~118	C-5'	Aromatic CH, shielded by the amino group.
~116	C-1'	The quaternary carbon attached to the carbonyl group.
~115	C-3'	Aromatic CH, significantly shielded by the ortho-amino group.
~31	-CH ₂ Br	The α -carbon is attached to the electron-withdrawing bromine atom, causing a downfield shift into the aliphatic region. ^[2]

Mass Spectrometry (MS)

Core Principle: Electron Ionization (EI) Mass Spectrometry involves bombarding a molecule with high-energy electrons, causing it to ionize and fragment. The mass-to-charge ratio (m/z) of

the resulting positively charged ions (the molecular ion and its fragments) are then measured. The fragmentation pattern provides a "fingerprint" of the molecule and can be used to deduce its structure.

Experimental Protocol: Electron Ionization (EI)-MS

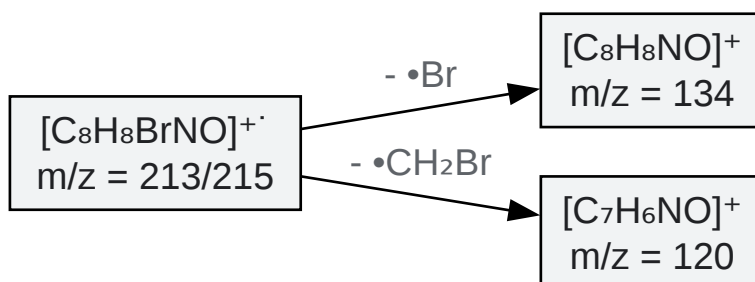
- **Sample Introduction:** A dilute solution of 2-Amino- α -bromoacetophenone in a volatile solvent (e.g., methanol) is introduced into the mass spectrometer, often via a Gas Chromatography (GC) inlet or a direct insertion probe.
- **Vaporization and Ionization:** The sample is vaporized in a high vacuum, and the gaseous molecules are bombarded with a 70 eV electron beam.
- **Ion Acceleration and Separation:** The resulting positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their m/z ratio.
- **Detection:** An electron multiplier detects the ions, and the signal is processed to generate a mass spectrum, which is a plot of relative ion abundance versus m/z .

Predicted Mass Spectrum and Fragmentation

The mass spectrum of 2-Amino- α -bromoacetophenone will be highly characteristic due to the presence of bromine.

- **Molecular Ion (M^+):** The molecular weight of C_8H_8BrNO is approximately 214.06 g/mol. Bromine has two major isotopes, ^{79}Br (~50.7%) and ^{81}Br (~49.3%), in nearly equal abundance. Therefore, the mass spectrum will show two molecular ion peaks of almost equal intensity at m/z 213 (for the ^{79}Br isotopologue) and m/z 215 (for the ^{81}Br isotopologue). This M and $M+2$ pattern is a definitive indicator of a single bromine atom in the molecule.
- **Key Fragmentation Pathways:**
 - **α -Cleavage (Loss of Bromine Radical):** The most favorable cleavage is often the loss of the bromine radical ($\bullet Br$) from the molecular ion. This would result in a fragment ion at m/z 134.
 - $[C_8H_8NO]^+$, $m/z = 134$

- Acylium Ion Formation: Another common fragmentation for ketones is the cleavage of the bond between the carbonyl carbon and the α -carbon, leading to the formation of a stable acylium ion.
- $[\text{C}_7\text{H}_6\text{NO}]^+$, $m/z = 120$ (from loss of $\bullet\text{CH}_2\text{Br}$)



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Caption: Predicted major fragmentation pathways for 2-Amino- α -bromoacetophenone in EI-MS.

Conclusion

The structural characterization of 2-Amino- α -bromoacetophenone can be confidently achieved through a combined application of IR, NMR, and mass spectrometry. This guide provides a detailed predictive framework for the key spectroscopic features of the molecule. The presence of a primary amine will be evident from the characteristic N-H stretches in the IR and a broad singlet in the ^1H NMR. The α -bromoketone moiety will be confirmed by the C=O stretch in the IR, the downfield singlet for the $-\text{CH}_2\text{Br}$ protons in the ^1H NMR, and, most definitively, by the characteristic $M/M+2$ isotopic pattern for the molecular ion in the mass spectrum. This synthesized data serves as a reliable benchmark for researchers working with this versatile chemical intermediate, ensuring its accurate identification and facilitating its use in further synthetic applications.

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